

Furonol solubility in different organic solvents

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Compound of Interest

Compound Name: **Furonol**

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An In-depth Technical Guide to the Solubility of **Furonol** in Organic Solvents

Introduction

Furonol, chemically known as 4-hydroxy-2,5-dimethyl-3(2H)-furanone (HDMF), is a naturally occurring organic compound that is a key aroma constituent in a wide variety of fruits, most notably strawberries and pineapples.[1][2] It is also formed during the Maillard reaction in thermally processed foods.[2][3] Its characteristic sweet, caramel-like, and fruity aroma makes it a highly valued compound in the food, beverage, and fragrance industries.[3][4] For researchers, scientists, and drug development professionals, a thorough understanding of **Furonol**'s solubility in various organic solvents is critical for its extraction, purification, formulation, and analytical quantification.[3][5][6]

This technical guide provides a comprehensive overview of the solubility of **Furonol** in different organic solvents, presenting quantitative data, detailed experimental protocols for solubility determination, and a workflow diagram to illustrate the experimental process.

Quantitative Solubility Data

The solubility of **Furonol** is influenced by factors such as the polarity of the solvent and the temperature.[5] As a polar molecule containing a hydroxyl group and a ketone functional group, **Furonol** is generally soluble in polar organic solvents like alcohols.[1][7] A systematic study by Zhu L, et al. (2015) experimentally determined the solubility of **Furonol** in six different organic solvents at temperatures ranging from 283.15 K to 313.15 K using a dynamic method.[2][8] The following table summarizes these findings, presenting the solubility as a mole fraction (x_1).

Solvent	Temperature (K)	Solubility ($x_1 * 10^3$)
Methanol	283.15	390.12
288.15	425.86	
293.15	464.87	
298.15	507.41	
303.15	553.79	
308.15	604.31	
313.15	659.34	
Ethanol	283.15	275.43
288.15	301.12	
293.15	328.91	
298.15	359.03	
303.15	391.68	
308.15	427.11	
313.15	465.59	
1-Propanol	283.15	201.15
288.15	221.03	
293.15	242.58	
298.15	265.94	
303.15	291.28	
308.15	318.79	
313.15	348.65	
2-Propanol	283.15	165.71
288.15	183.15	

293.15	202.08	
298.15	222.64	
303.15	245.01	
308.15	269.37	
313.15	295.91	
1-Butanol	283.15	158.42
288.15	175.29	
293.15	193.67	
298.15	213.71	
303.15	235.58	
308.15	259.46	
313.15	285.55	
Ethyl Acetate	283.15	180.21
288.15	200.48	
293.15	222.57	
298.15	246.66	
303.15	272.95	
308.15	301.68	
313.15	333.09	

Data sourced from Zhu L, et al., The Journal of Chemical Thermodynamics, 2015.[2][8]

Experimental Protocols

Accurate determination of solubility is fundamental for chemical research. The following protocols describe common and reliable methods for measuring the solubility of a solid compound like **Furonol** in an organic solvent.

Protocol 1: Equilibrium Solubility Determination by Shake-Flask Method

The shake-flask method, developed by Higuchi and Connors, is a widely used and reliable technique for determining thermodynamic solubility.^[9]

Objective: To determine the maximum concentration of **Furonol** that can be dissolved in a specific solvent at equilibrium and a constant temperature.

Materials:

- **Furonol** ($\geq 99.0\%$ purity)
- Selected organic solvent (analytical grade)
- Vials with airtight seals (e.g., screw-cap glass vials)
- Constant temperature bath or shaker incubator
- Analytical balance
- Syringes and syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

Procedure:

- Preparation of Saturated Solution: Add an excess amount of solid **Furonol** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure saturation is achieved.^{[9][10]}

- Equilibration: Tightly seal the vial and place it in a shaker incubator or constant temperature bath set to the desired temperature (e.g., 298.15 K / 25 °C). Agitate the mixture for a sufficient duration (typically 24-72 hours) to ensure that the dissolution process reaches equilibrium.[10]
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the excess solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a specific volume of the supernatant using a syringe. Immediately attach a syringe filter to the syringe and dispense the clear, saturated solution into a pre-weighed volumetric flask.[10] This step is crucial to remove any undissolved microcrystals.
- Dilution and Quantification: Dilute the filtered sample with the appropriate mobile phase or solvent to a concentration within the calibrated range of the analytical instrument. Analyze the concentration of **Furonol** in the diluted sample using a validated analytical method, such as HPLC-UV or GC-MS.[11][12]
- Calculation of Solubility: Calculate the original concentration of the saturated solution by accounting for the dilution factor. The solubility is typically expressed in units such as mg/mL, g/L, or as a mole fraction.

Protocol 2: Gravimetric Method

This method is a straightforward alternative when an analytical instrument is not readily available, relying on the precise measurement of mass.[10]

Objective: To determine solubility by measuring the mass of dissolved **Furonol** in a known volume of solvent.

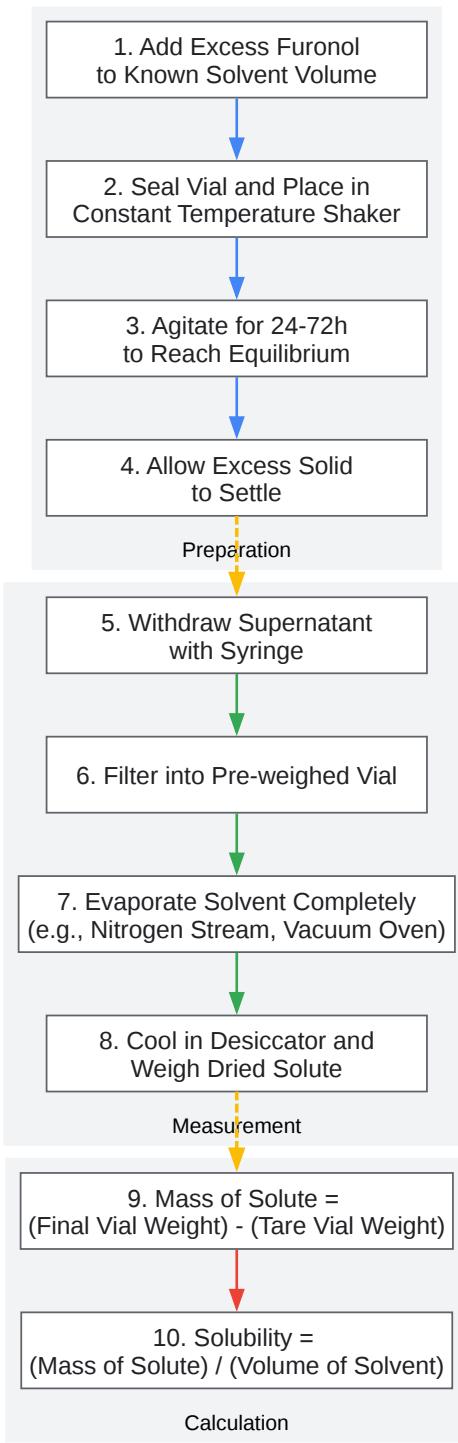
Procedure:

- Follow steps 1-4 from the Shake-Flask Method to obtain a clear, saturated solution.
- Aliquot Transfer: Dispense a precise volume of the filtered, saturated solution into a pre-weighed, dry vial. Record the exact volume transferred.

- Solvent Evaporation: Evaporate the solvent from the vial completely. This can be achieved using a gentle stream of nitrogen, a vacuum oven, or a rotary evaporator at a temperature low enough to prevent degradation of the **Furonol**.[\[5\]](#)[\[10\]](#)
- Mass Determination: Once the solute is completely dry, place the vial in a desiccator to cool to room temperature and remove any residual moisture. Weigh the vial containing the dried **Furonol** on an analytical balance.[\[10\]](#)
- Calculation of Solubility:
 - Determine the mass of the dissolved solid by subtracting the initial tare weight of the vial from the final weight.[\[10\]](#)
 - Calculate the solubility by dividing the mass of the dissolved solid by the volume of the solvent aliquot withdrawn.[\[10\]](#)

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of **Furonol** solubility using the gravimetric method.

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Caption: Workflow for the gravimetric determination of solubility.

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